

Storage and handling recommendations for Biotin-PEG4-OH compounds.

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Compound of Interest

Compound Name: Biotin-PEG4-OH

Cat. No.: B7796612

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An In-depth Technical Guide to the Storage and Handling of **Biotin-PEG4-OH** Compounds

For researchers, scientists, and drug development professionals, the proper storage and handling of reagents are paramount to ensuring experimental reproducibility and the integrity of results. This guide provides a comprehensive overview of the best practices for the storage and handling of **Biotin-PEG4-OH**, a commonly used biotinylation reagent in various life science applications.

Compound Specifications

Biotin-PEG4-OH is a bifunctional molecule featuring a biotin moiety for strong and specific binding to avidin and streptavidin, a hydrophilic tetra-polyethylene glycol (PEG4) spacer to enhance water solubility and reduce steric hindrance, and a terminal hydroxyl (-OH) group that can be further functionalized.

Property	Specification
Appearance	White to off-white powder or waxy solid.[1][2]
Molecular Formula	C18H33N3O6S
Molecular Weight	Approximately 419.54 g/mol .[2]
Purity	Typically ≥95%.[1][3]

Storage Recommendations

Proper storage is critical to maintain the stability and functionality of **Biotin-PEG4-OH**. The following table summarizes the recommended storage conditions from various suppliers.

Parameter	Recommended Condition
Temperature	Store at -20°C for long-term storage. Some sources also suggest -18°C or -5°C.
Light	Protect from light.
Moisture	Store in a dry environment and protect from moisture. Desiccation is recommended.
Shelf Life	12 months when stored properly. Another source suggests a stability of at least 4 years for a related NHS ester.

Handling Procedures

Adherence to proper handling procedures will prevent contamination and degradation of the compound.

- **Equilibration:** Before opening, always allow the vial to equilibrate to room temperature to prevent moisture condensation onto the product.
- **Inert Atmosphere:** For moisture-sensitive derivatives like NHS esters, it is advisable to restore the compound under an inert atmosphere.
- **Personal Protective Equipment:** Use appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, when handling the compound. Avoid inhalation, and contact with skin and eyes.
- **Ventilation:** Use in a well-ventilated area.

Solubility

Biotin-PEG4-OH and its derivatives are known for their good solubility in aqueous solutions and various organic solvents, which is beneficial for a wide range of bioconjugation applications.

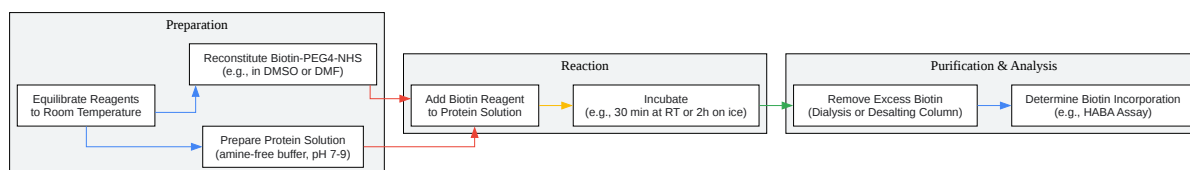
Solvent	Solubility
Water	Water-soluble.
Organic Solvents	Soluble in DMSO and DMF. For related NHS esters, solubility is also noted in Ethanol and PBS (pH 7.2).

Experimental Protocols

While **Biotin-PEG4-OH** itself has a terminal hydroxyl group, its activated forms, such as the N-hydroxysuccinimide (NHS) ester, are commonly used for labeling proteins and other molecules with primary amines. Below are generalized protocols for protein biotinylation and for determining the degree of biotin incorporation.

General Protein Biotinylation Protocol (using Biotin-PEG4-NHS Ester)

This protocol provides a general workflow for the biotinylation of proteins, such as antibodies, in a solution.



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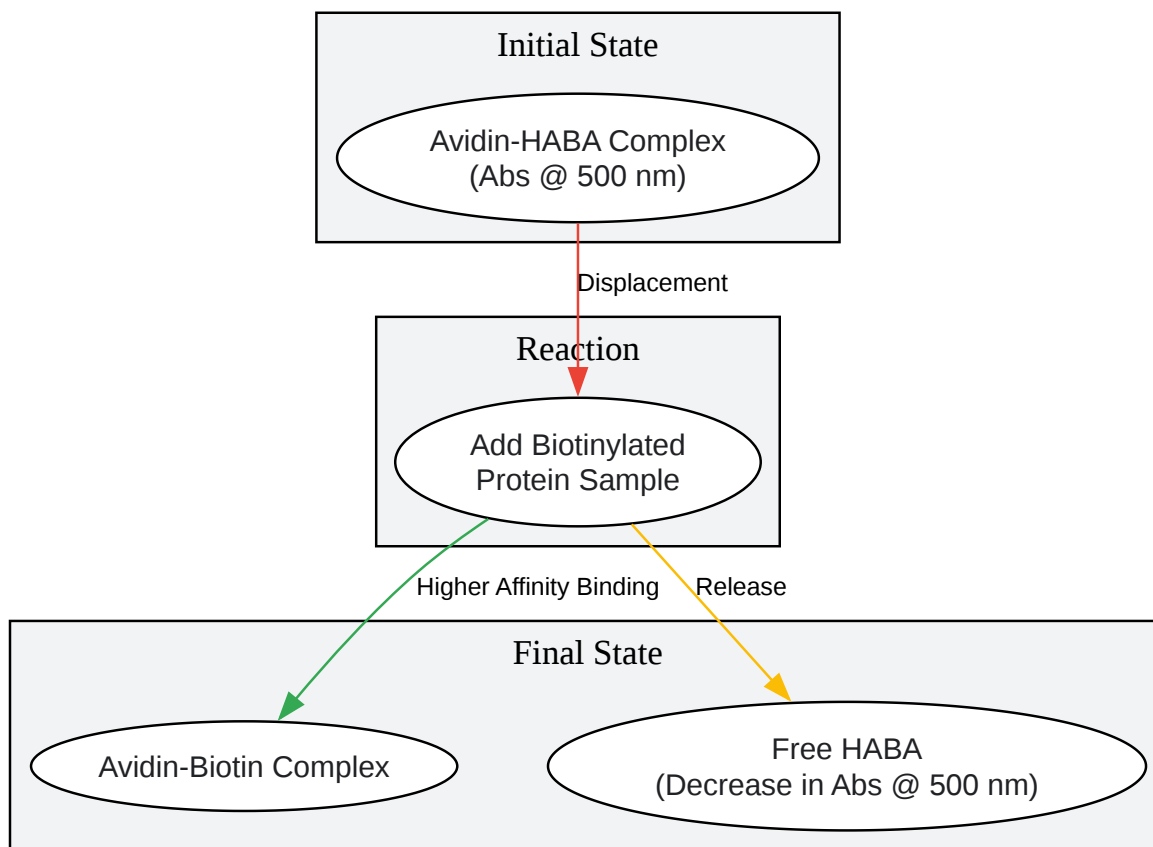
General workflow for protein biotinylation.

Methodology:

- Reagent Preparation:
 - Equilibrate the vial of Biotin-PEG4-NHS Ester and the protein solution to room temperature before use.
 - Prepare the protein solution in an amine-free buffer, such as phosphate-buffered saline (PBS), at a pH of 7.2-8.0. Buffers containing primary amines (e.g., Tris or glycine) must be avoided as they will compete with the reaction.
 - Immediately before use, reconstitute the Biotin-PEG4-NHS Ester in an anhydrous solvent like DMSO or DMF to a desired stock concentration (e.g., 10-20 mM). Do not store the reconstituted NHS ester solution, as the NHS ester moiety readily hydrolyzes.
- Biotinylation Reaction:
 - Add the calculated amount of the reconstituted Biotin-PEG4-NHS Ester solution to the protein solution. The molar excess of the biotin reagent over the protein will determine the degree of labeling and should be optimized for each specific application. A 12- to 20-fold molar excess is often a good starting point.
 - Incubate the reaction mixture at room temperature for 30-60 minutes or on ice for 2 hours.
- Purification:
 - Remove non-reacted and hydrolyzed biotin reagent from the biotinylated protein using a desalting column or dialysis.

HABA Assay for Biotin Incorporation

The HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay is a common method to estimate the number of biotin molecules incorporated per protein molecule.



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Principle of the HABA assay for biotin determination.

Methodology:

- A solution of avidin and HABA forms a complex that absorbs light at 500 nm.
- When the biotinylated protein sample is added, the biotin, having a higher affinity for avidin, displaces the HABA from the complex.
- This displacement leads to a decrease in absorbance at 500 nm, which is proportional to the amount of biotin in the sample.
- By measuring the change in absorbance, the concentration of biotin can be calculated, and thus the biotin-to-protein molar ratio can be determined.

Potential Degradation Pathways

While specific degradation pathways for **Biotin-PEG4-OH** are not extensively detailed in the provided search results, general knowledge of the functional groups suggests potential vulnerabilities:

- **Hydrolysis of NHS Esters:** For activated derivatives like Biotin-PEG4-NHS ester, the NHS ester is highly susceptible to hydrolysis in aqueous solutions, leading to a non-reactive carboxylic acid. This is why immediate use after reconstitution is critical.
- **Oxidation of the Thioether:** The sulfur atom in the biotin ring can be susceptible to oxidation. Studies on bacterial degradation of biotin show the formation of biotin d-sulfoxide and biotin sulfone.

By adhering to the storage and handling recommendations outlined in this guide, researchers can ensure the integrity and performance of their **Biotin-PEG4-OH** compounds, leading to more reliable and reproducible experimental outcomes.

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